

# Application Notes and Protocols for Neodymium-146 Activation

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## Compound of Interest

Compound Name: Neodymium-146

Cat. No.: B095460

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These application notes provide a comprehensive overview of the experimental setup and protocols for the activation of **Neodymium-146** ( $^{146}\text{Nd}$ ). The primary application detailed is the production of the medically significant radioisotope Promethium-147 ( $^{147}\text{Pm}$ ) via neutron capture.

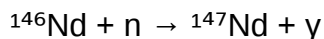
## Introduction

Neutron activation of stable isotopes is a cornerstone of nuclear science, enabling the production of radioisotopes for a multitude of applications, from medical diagnostics and therapy to industrial tracers and power sources. **Neodymium-146**, a stable isotope of neodymium, serves as a crucial target material for the production of Promethium-147, a low-energy beta emitter.[1] The process involves the capture of a neutron by the  $^{146}\text{Nd}$  nucleus, transmuting it into the radioactive Neodymium-147 ( $^{147}\text{Nd}$ ). This unstable isotope subsequently undergoes beta decay to form  $^{147}\text{Pm}$ . [2]

The experimental workflow for  $^{146}\text{Nd}$  activation encompasses several key stages: target preparation, neutron irradiation, a cooling period to allow for the decay of  $^{147}\text{Nd}$  to  $^{147}\text{Pm}$ , post-irradiation chemical separation and purification, and finally, analysis and quantification of the produced radioisotopes.

## Nuclear Reaction and Decay Data

The fundamental process begins with the neutron capture reaction:



This is followed by the beta decay of  $^{147}\text{Nd}$ :



A summary of the key nuclear data for the isotopes involved in this process is presented in the tables below.

**Table 1: Nuclear Properties of Key Isotopes**

Isotope	Natural Abundance (%)	Half-Life	Decay Mode
$^{146}\text{Nd}$	17.2	Stable	-
$^{147}\text{Nd}$	0	10.98 days	$\beta^-$
$^{147}\text{Pm}$	0	2.6234 years	$\beta^-$

Source:[2][3][4]

**Table 2: Neutron Capture Cross-Section of  $^{146}\text{Nd}$**

Parameter	Value (barns)
Thermal Neutron Capture Cross-Section ( $\sigma$ )	$1.48 \pm 0.05$
Resonance Integral (I)	$2.56 \pm 0.25$

A barn (b) is a unit of area equal to  $10^{-28} \text{ m}^2$ . Source:[5][6]

**Table 3: Principal Gamma-Ray Emissions from  $^{147}\text{Nd}$  Decay**

Energy (keV)	Intensity (%)
91.105	27.9
531.016	13.1
319.411	1.95
439.895	1.20
398.155	0.87
685.90	0.81
275.374	0.80

Source:[7]

## Experimental Workflow and Protocols

The following sections detail the protocols for each stage of the experimental setup for  $^{146}\text{Nd}$  activation.

### Target Preparation

The quality and composition of the target material are critical for efficient radioisotope production and for minimizing the generation of undesirable impurities.

Protocol:

- **Material Selection:** Utilize highly enriched  $^{146}\text{Nd}$ , typically in the form of Neodymium(III) oxide ( $\text{Nd}_2\text{O}_3$ ). Enrichment of  $^{146}\text{Nd}$  is crucial to maximize the yield of  $^{147}\text{Nd}$  and reduce the production of other neodymium and promethium isotopes from other stable neodymium isotopes present in natural neodymium.
- **Target Encapsulation:**
  - Accurately weigh milligram quantities of the enriched  $\text{Nd}_2\text{O}_3$  powder.

- Encapsulate the powder in a high-purity material with a low neutron capture cross-section, such as quartz or aluminum. The encapsulation must be robust enough to withstand the conditions within the nuclear reactor.
- Seal the capsule, ensuring it is clean and properly labeled for identification.

## Neutron Irradiation

The encapsulated  $^{146}\text{Nd}$  target is irradiated in a nuclear reactor to induce neutron capture.

Protocol:

- **Reactor Selection:** A high-flux nuclear reactor, such as the High Flux Isotope Reactor (HFIR) at Oak Ridge National Laboratory, is ideal for producing significant quantities of  $^{147}\text{Pm}$ .<sup>[5][6]</sup> These reactors provide a high thermal neutron flux.
- **Irradiation Position:** Place the encapsulated target in a designated irradiation position within the reactor core or periphery. The choice of position will depend on the desired neutron flux and energy spectrum. For instance, the Peripheral Target Positions (PTP) of the HFIR offer a peak thermal neutron flux of approximately  $1.3 \times 10^{15}$  neutrons/cm<sup>2</sup>/sec.<sup>[8]</sup>
- **Irradiation Time:** The duration of irradiation is a critical parameter that influences the yield of  $^{147}\text{Nd}$ . A typical irradiation period for  $^{147}\text{Pm}$  production is one reactor cycle, which is approximately 24 days.<sup>[5][6]</sup> Longer irradiation times do not significantly increase the yield of  $^{147}\text{Pm}$  due to its large neutron capture cross-section, which leads to the burnout of the product.<sup>[5][6]</sup>
- **Post-Irradiation Handling:** After irradiation, the target is highly radioactive and must be handled remotely in a hot cell.

## Cooling Period

Following irradiation, the target is stored for a specific period to allow the  $^{147}\text{Nd}$  to decay into the desired  $^{147}\text{Pm}$ .

Protocol:

- **Decay Time:** The optimal cooling time is a balance between maximizing the decay of  $^{147}\text{Nd}$  (half-life of 10.98 days) and minimizing the decay of the final product,  $^{147}\text{Pm}$  (half-life of 2.6234 years). A cooling period of approximately 60 days after the end of bombardment allows for the  $^{147}\text{Pm}$  yield to reach its maximum value.<sup>[5][6]</sup> During this time, the short-lived radioisotopes will also decay, simplifying the subsequent chemical separation process.

## Post-Irradiation Chemical Separation

Chemical separation is necessary to isolate the  $^{147}\text{Pm}$  from the remaining  $^{146}\text{Nd}$  target material and any other radioisotopic impurities.

Protocol:

- **Target Dissolution:**
  - In a hot cell, carefully open the irradiated capsule.
  - Dissolve the irradiated  $\text{Nd}_2\text{O}_3$  target material in a suitable acid, such as nitric acid or hydrochloric acid, to form an acidic solution.<sup>[8]</sup>
- **Chromatographic Separation:**
  - Extraction chromatography is an effective method for separating promethium from neodymium.<sup>[8]</sup>
  - Prepare a chromatography column with a suitable resin, such as LN Resin, which contains HDEHP (di(2-ethylhexyl)phosphoric acid).<sup>[8][9]</sup>
  - Load the acidic solution containing the dissolved target material onto the column.
  - Elute the column with increasing concentrations of acid (e.g., HCl) to selectively separate the different elements. Promethium and neodymium will elute at different acid concentrations, allowing for their separation.<sup>[8]</sup>
  - Collect the fractions containing the purified  $^{147}\text{Pm}$ . Multiple rounds of purification may be necessary to achieve a high mass separation factor.<sup>[5][6]</sup>

## Analysis and Quantification

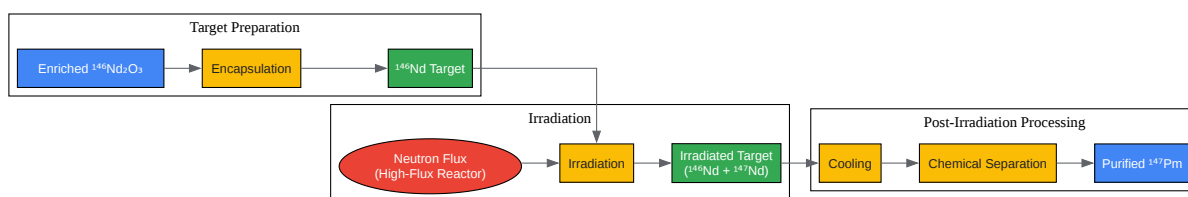
The final step is to analyze the purified product to determine its identity, quantity, and purity.

Protocol:

- Gamma-Ray Spectroscopy:
  - Use a high-purity germanium (HPGe) detector to perform gamma-ray spectroscopy on the irradiated target (before separation) and the purified  $^{147}\text{Pm}$  fraction.
  - The HPGe detector provides high-resolution energy spectra, allowing for the identification of different radioisotopes based on their characteristic gamma-ray emissions.
  - Identify  $^{147}\text{Nd}$  by its prominent gamma-ray peak at 91.1 keV.[\[2\]](#)[\[7\]](#)
  - Quantify the amount of each radioisotope present by analyzing the peak areas in the gamma spectrum, taking into account the detector efficiency, gamma-ray intensity, and decay corrections.
- Radiochemical Purity: The radiochemical purity of the final  $^{147}\text{Pm}$  product can be assessed using techniques like paper chromatography and paper electrophoresis.[\[10\]](#)

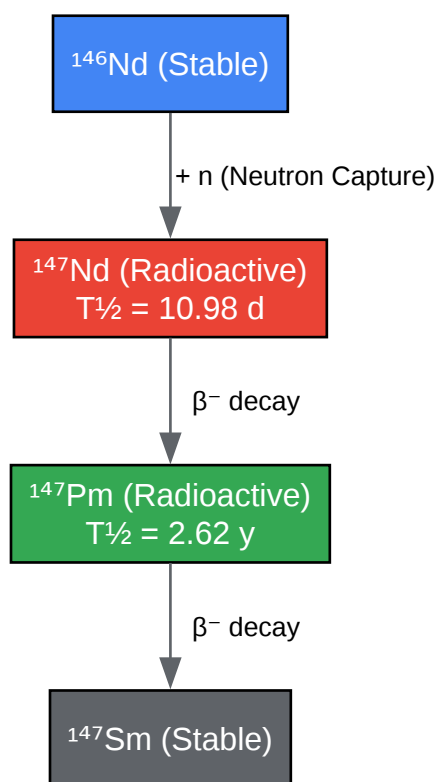
## Visualized Workflows

The following diagrams illustrate the key processes in **Neodymium-146** activation.



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Caption: Experimental workflow for the production of  $^{147}\text{Pm}$  from  $^{146}\text{Nd}$ .



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Caption: Nuclear reaction and decay pathway for  $^{147}\text{Pm}$  production.

## Safety Considerations

The handling of radioactive materials requires strict adherence to safety protocols.

- **Radiation Shielding:** Irradiated targets and purified radioisotopes are significant sources of radiation. All handling must be performed in appropriately shielded environments, such as hot cells, to minimize radiation exposure to personnel.
- **Contamination Control:** Implement measures to prevent the spread of radioactive contamination. This includes the use of protective clothing, gloves, and dedicated equipment.

- **Waste Management:** Radioactive waste generated during the process must be managed and disposed of in accordance with regulatory requirements.

## Conclusion

The activation of **Neodymium-146** is a well-established method for the production of Promethium-147. By following detailed protocols for target preparation, irradiation, and post-irradiation processing, researchers can reliably produce this valuable radioisotope for a range of applications. Careful adherence to safety procedures is paramount throughout the entire workflow. The quantitative data and protocols provided in these notes serve as a comprehensive guide for scientists and professionals working in this field.

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